Application Note: Strategic Integration of 2-(1H-Indol-7-yl)ethanol in SPPS

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Compound of Interest	
Compound Name:	*2-(1H-Indol-7-yl)ethanol*
CAS No.:	*345264-52-0*
Cat. No.:	*B3130835*

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Introduction & Strategic Rationale

2-(1H-Indol-7-yl)ethanol is a structural isomer of tryptophol characterized by the ethyl-alcohol chain attached to the benzene ring (position 7) rather than the pyrrole ring (position 3).

Key Applications in Drug Discovery:

- C-Terminal Pharmacophore Modulation: Converting the C-terminal carboxylate to an indole-7-ethyl ester significantly increases lipophilicity (LogP) and membrane permeability, facilitating Blood-Brain Barrier (BBB) transport.
- Macrocyclization Handle: The 7-position tether serves as a stable anchor for "stapled" peptides, allowing the indole core to participate in

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  stacking interactions within the binding pocket while the ethanol chain cyclizes to the peptide backbone.

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- Orthogonal "Safety-Catch" Precursor: Unlike 3-substituted indoles, the 7-isomer leaves the reactive C3 position of the indole ring available for post-synthetic modification (e.g., late-stage C-H activation or alkylation) without steric interference from the linker.

Experimental Protocols

Workflow A: Synthesis of C-Terminal Indole-7-Ethyl Ester Peptides

Direct loading of the alcohol onto standard resins (e.g., 2-CTC) forms an ether bond, which is often too stable or leads to side reactions. The Side-Chain Anchoring (SCA) strategy is recommended for high-fidelity synthesis.

Phase 1: Pre-Loading & Anchor Establishment

This protocol utilizes a side-chain anchored amino acid (e.g., Asp/Glu) to allow C-terminal modification on-resin.

Reagents:

- Resin: Rink Amide or Wang Resin (depending on C-term requirement of the side chain).
- Anchor AA: Fmoc-Asp-ODmab or Fmoc-Glu-ODmab (Side chain attached to resin, -carboxyl protected).
- Target Alcohol: **2-(1H-Indol-7-yl)ethanol**.

Step-by-Step Protocol:

- Resin Loading: Couple Fmoc-Asp(Resin)-OAll (Allyl ester protection at C-term) or use an amino acid attached via its side chain to a Rink Amide resin.
  - Note: Using Rink Amide for the side chain yields an Asn/Gln residue upon cleavage.
- Peptide Elongation: Perform standard Fmoc/tBu SPPS to build the N-terminal sequence.
  - Critical: Ensure the N-terminus is Boc-protected if the final cleavage involves TFA, or Fmoc-protected if orthogonal cleavage is planned.

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- C-Terminal Deprotection: Selectively remove the C-terminal protecting group (e.g., Pd(PPh

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  for Allyl esters).
- Esterification (The Critical Step):
  - Activation: Dissolve 5 eq. of **2-(1H-Indol-7-yl)ethanol**, 5 eq. DIC, and 0.1 eq. DMAP in DCM/DMF (1:1).
  - Coupling: Add to the resin-bound peptide (free C-term acid). Shake for 4–6 hours at room temperature.
  - Optimization: For sterically hindered residues, use Steglich Esterification conditions (DCC/DMAP) or Yamaguchi Esterification (2,4,6-trichlorobenzoyl chloride).
- Cleavage: Treat resin with TFA/TIS/H

  O (95:2.5:2.5). The side-chain anchor is cleaved, releasing the peptide with the C-terminal Indole-7-ethyl ester intact.

Workflow B: Incorporation as a Non-Canonical Building Block (Mitsunobu Approach)

For inserting the indole moiety into the peptide backbone or side chain.

Pre-Synthesis of Building Block: To avoid on-resin esterification difficulties, synthesize the Fmoc-AA-O-CH

CH

-(Indol-7-yl) building block in solution.

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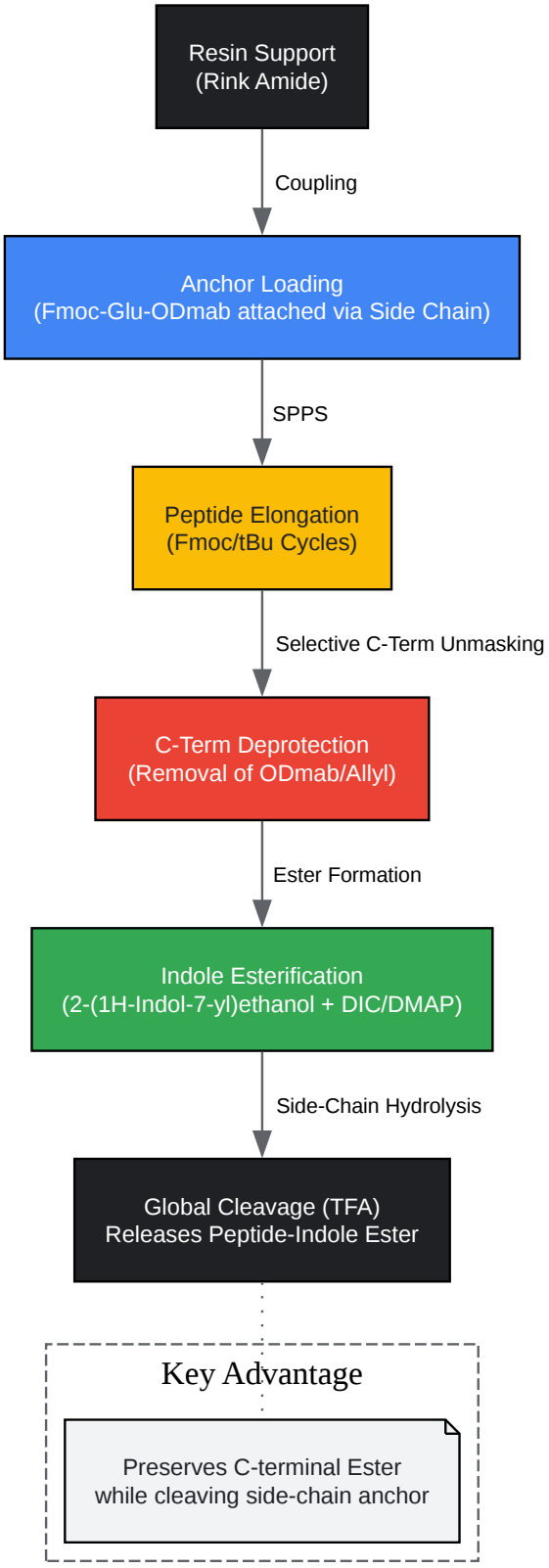
Parameter	Condition
Reaction Type	Mitsunobu Coupling
Reagents	Fmoc-AA-OH (1.0 eq), 2-(1H-Indol-7-yl)ethanol (1.1 eq), PPh (1.2 eq), DIAD (1.2 eq).
Solvent	Anhydrous THF (0°C RT).
Purification	Flash Chromatography (Hexane/EtOAc).
Yield Target	>85%

Application: Use this pre-formed ester building block in solution-phase fragment condensation or load it onto a hydrazine-functionalized resin for specific "Safety-Catch" activation.

Mechanism & Pathway Visualization

The following diagram illustrates the Side-Chain Anchoring (SCA) strategy, ensuring the sensitive indole-ester bond is formed under mild conditions and preserved during cleavage.

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Caption: Workflow for Side-Chain Anchored synthesis of C-terminal Indole-7-ethyl ester peptides. This method avoids direct hydrolysis of the target ester during resin cleavage.

Technical Considerations & Troubleshooting

Stability Profile

The Indole-7-ethyl ester linkage exhibits distinct stability characteristics compared to standard alkyl esters due to the electron-rich nature of the indole ring.

Condition	Stability	Notes
20% Piperidine (DMF)	Stable	Compatible with standard Fmoc removal cycles.
95% TFA (Scavengers)	Stable	The ethyl spacer insulates the ester from the indole's electronic effects.
Strong Base (NaOH/LiOH)	Labile	Rapid hydrolysis; avoid aqueous basic workups.
Oxidative Conditions	Sensitive	Indole C3 is prone to oxidation (e.g., by air/light over time). Store under Argon.

Common Pitfalls

- C3-Alkylation: During TFA cleavage, the electron-rich C3 position of the indole can act as a scavenger for trityl/t-butyl cations, leading to permanent alkylation.
  - Solution:Mandatory use of scavengers. Recommended cocktail: TFA/TIS/DODT/H

    O (92.5:2.5:2.5:2.5). DODT (3,6-Dioxa-1,8-octanedithiol) is superior to EDT for suppressing indole alkylation.
- Ester Hydrolysis: Inadvertent hydrolysis during long coupling times with nucleophilic bases.
  - Solution: Use Diisopropylethylamine (DIPEA) sparingly; Collidine is a gentler alternative for Fmoc-removal steps if base-sensitivity is observed.

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